

Essential Safety and Handling Guide for Antimony(III) Chloride (SbCl₃)

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Compound of Interest

Compound Name: *Sbmet*

Cat. No.: *B053933*

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Disclaimer: The following guide is based on the assumption that "**Sbmet**" refers to Antimony(III) chloride (SbCl₃). Researchers, scientists, and drug development professionals must verify the exact identity of the chemical they are handling and consult the specific Safety Data Sheet (SDS) provided by the manufacturer before commencing any work. This document is intended as a supplementary resource and not a replacement for the official SDS.

This guide provides crucial, immediate safety and logistical information for the handling and disposal of Antimony(III) chloride. It is designed to be a preferred source for laboratory safety and chemical handling, offering procedural, step-by-step guidance to directly address operational questions and build a foundation of trust through value-added information beyond the product itself.

Immediate Safety and Hazard Information

Antimony(III) chloride is a corrosive and environmentally hazardous substance.[1][2] It can cause severe skin burns and eye damage.[3] It is also toxic to aquatic life with long-lasting effects.[2][3] Ingestion can lead to vomiting, bloody stools, slow pulse, low blood pressure, and in severe cases, coma or convulsions.[4]

Precautionary Statements:

- Do not breathe dust.[1]
- Wash skin thoroughly after handling.

- Avoid release to the environment.[2]
- Wear protective gloves, protective clothing, eye protection, and face protection.[1][3]
- IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[2]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- Store in a locked up, cool, dry, and well-ventilated area.[3]

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling Antimony(III) chloride.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles and a full-face shield.[5]	Protects against dust, splashes, and corrosive fumes that can cause severe eye damage.[1][5]
Skin Protection	Impervious protective clothing, including a lab coat, apron, or coveralls, and boots.[5]	Prevents skin contact which can lead to severe chemical burns.[5][6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use. [2]	Protects hands from direct contact with the corrosive solid.
Respiratory Protection	A NIOSH-approved full facepiece particulate respirator (N100 filters) may be worn if exposure limits are exceeded or if engineering controls are not feasible.[5]	Protects against inhalation of harmful dust and fumes.[5]

Quantitative Exposure Limits

Organization	Limit	Description
OSHA (PEL)	0.5 mg/m ³ (TWA)	Permissible Exposure Limit as an 8-hour time-weighted average.[5]
ACGIH (TLV)	0.5 mg/m ³ (TWA)	Threshold Limit Value as an 8-hour time-weighted average.[5]

Operational and Disposal Plans

Experimental Protocol: Safe Handling of Antimony(III) Chloride

This protocol outlines the step-by-step procedure for safely handling Antimony(III) chloride in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible and have been tested.[6]
- Conduct all handling of Antimony(III) chloride within a certified chemical fume hood to ensure proper ventilation.[1]
- Keep the container tightly closed when not in use.[5]
- Isolate from incompatible substances such as water, aluminum, potassium, sodium, and strong oxidizing agents.[6]

2. Donning Personal Protective Equipment (PPE):

- Put on all required PPE as specified in the table above before entering the designated handling area.

3. Handling the Chemical:

- Handle and open the container with care to avoid generating dust.[1]
- Use dry, clean utensils for transferring the chemical.
- Avoid contact with skin, eyes, and clothing.[1]
- In case of accidental contact, immediately follow first aid procedures.

4. First Aid Procedures:

- After inhalation: Move the person to fresh air. Call a physician.
- In case of skin contact: Immediately flush the skin with plenty of water. Remove all contaminated clothing. Immediate medical attention is required.[\[1\]](#)
- In case of eye contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding eyelids open. Consult an ophthalmologist.[\[1\]](#)
- If swallowed: Rinse mouth with water. Do not induce vomiting. Call a physician immediately. [\[1\]](#)[\[2\]](#)

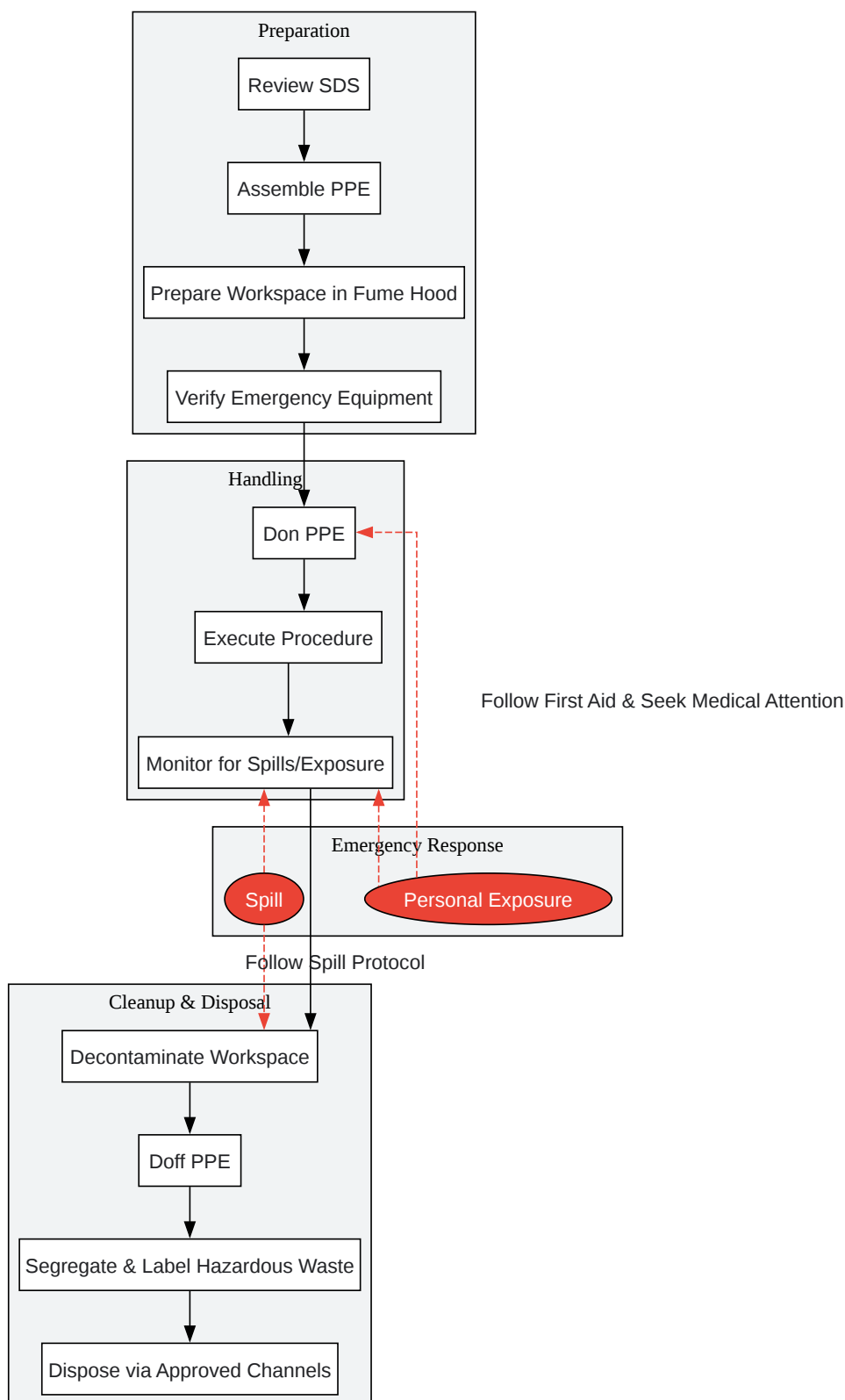
5. Accidental Release Measures:

- Evacuate personnel not wearing protective equipment from the spill area.[\[6\]](#)
- Ventilate the area of the leak or spill.[\[5\]](#)
- Cover drains to prevent environmental release.
- For solid spills, carefully pick up and place in a suitable container for disposal without generating dust. Do not use water for cleanup of large spills.[\[5\]](#)[\[6\]](#)

6. Disposal Plan:

- Antimony(III) chloride and its container must be disposed of as hazardous waste.[\[1\]](#)
- Do not mix with other waste.
- Dispose of contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.[\[3\]](#)
- Handle uncleaned containers as you would the product itself.

Logical Workflow for Handling Antimony(III) Chloride



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Caption: Workflow for the safe handling of Antimony(III) chloride.

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References

- 1. carlroth.com:443 [carlroth.com:443]
- 2. pentachemicals.eu [pentachemicals.eu]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 5. technopharmchem.com [technopharmchem.com]
- 6. nj.gov [nj.gov]
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